

# Navigating the Ambiguous Identity of (-)-Tuberine: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Tuberine

Cat. No.: B12765922

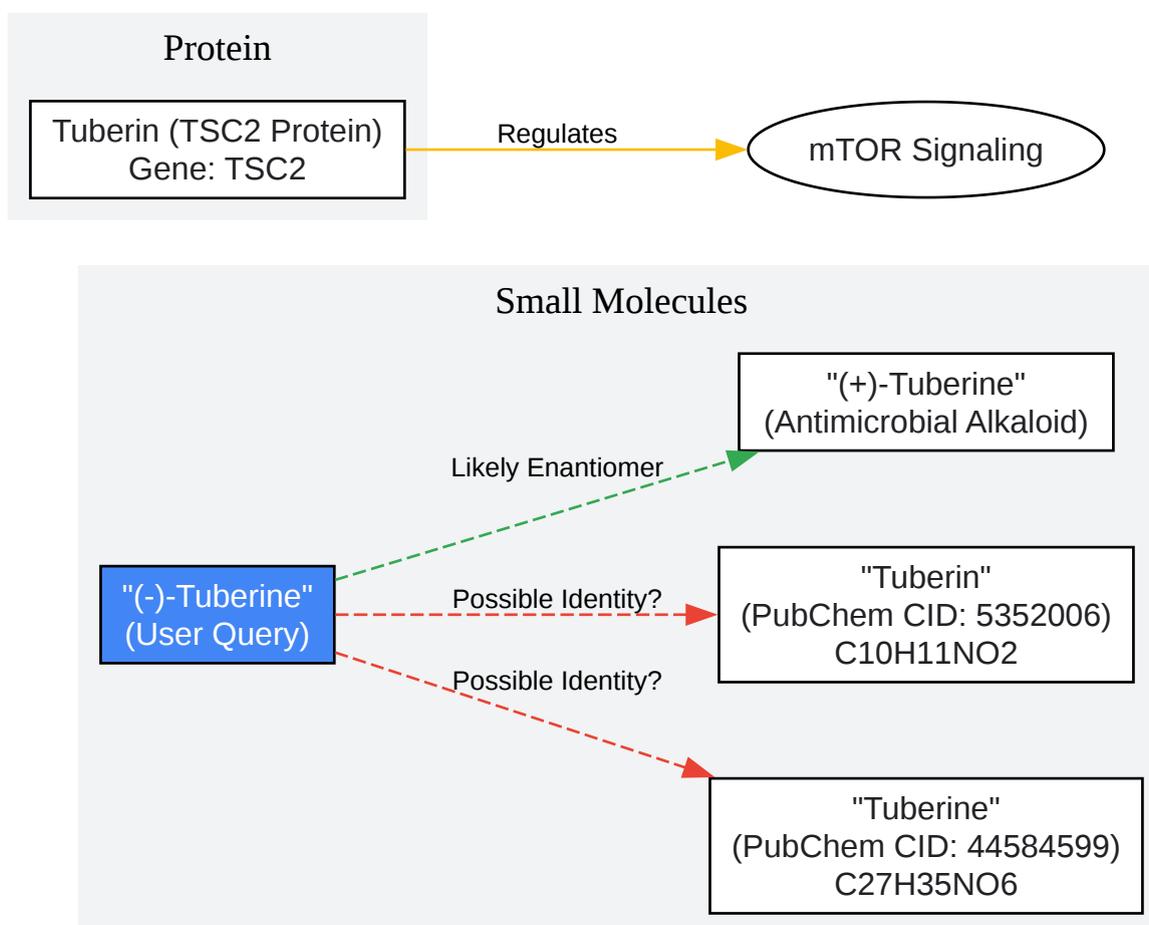
[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

The inquiry into the chemical compound "**(-)-Tuberine**" reveals a landscape of ambiguity within scientific literature and databases. The term "Tuberine" is associated with multiple distinct chemical entities and, importantly, is also the name of a well-characterized human protein. This technical guide aims to dissect this ambiguity, presenting the available data for the potential small molecule candidates for "**(-)-Tuberine**" and clarifying the distinction from the protein of the same name. At present, a definitive, universally recognized chemical structure and associated properties for a compound specifically designated as "**(-)-Tuberine**" remain elusive in publicly accessible scientific databases.

## Unraveling the "Tuberine" Identity Crisis

The primary challenge in defining "**(-)-Tuberine**" stems from the existence of several molecules referred to by similar names, alongside a critical protein involved in human cell signaling. The diagram below illustrates the convoluted nomenclature surrounding "Tuberine".



[Click to download full resolution via product page](#)

Caption: Logical relationship diagram illustrating the ambiguity surrounding the term "Tuberine", distinguishing between potential small molecule candidates and the well-characterized Tuberin (TSC2) protein.

## Potential Small Molecule Candidates for "(-)-Tuberine"

Two primary small molecule structures emerge from chemical databases under the name "Tuberine" or "Tuberin". It is plausible that **"(-)-Tuberine"** is the levorotatory enantiomer of one of these compounds.

### Candidate 1: PubChem CID 44584599 ("Tuberine")

This compound is a complex molecule with the chemical formula C27H35NO6.

Table 1: Physicochemical Properties of "Tuberine" (CID 44584599)

Property	Value	Source
Molecular Formula	C27H35NO6	PubChem[1]
Molecular Weight	469.6 g/mol	PubChem[1]
IUPAC Name	2-[(2S,5R)-5-[(1R)-2-[4-(2-benzamidoethyl)phenoxy]-1-hydroxyethyl]-5-methyloxolan-2-yl]propan-2-yl acetate	PubChem[1]
SMILES	<chem>CC(C)(C1CCC(C)(O1)C(COC2=CC=C(C=C2)CNC(=O)C3=CC=CC=C3)O)OC(=O)C</chem>	PubChem

Note: The stereochemistry in the IUPAC name suggests this is a specific stereoisomer, but its optical rotation is not specified in the database.

## Candidate 2: PubChem CID 5352006 ("Tuberin")

This is a significantly simpler molecule with the formula C<sub>10</sub>H<sub>11</sub>NO<sub>2</sub>. It has been reported in *Streptomyces amakusaensis* and *Haplophyllum tuberculatum*.<sup>[2]</sup>

Table 2: Physicochemical Properties of "Tuberin" (CID 5352006)

Property	Value	Source
Molecular Formula	C10H11NO2	PubChem[2]
Molecular Weight	177.20 g/mol	PubChem[2]
IUPAC Name	N-[(E)-2-(4-methoxyphenyl)ethenyl]formamide	PubChem[2]
SMILES	<chem>COC1=CC=C(/C=C/NC=O)C=C1</chem>	PubChem[2]
CAS Number	2501-37-3	PubChem[2]

## The Enantiomeric Puzzle: (+)-Tuberine

Research on natural products isolated from *Haplophyllum tuberculatum* has described a "(+)-tuberine" with antimicrobial properties. The reported structure is complex and appears to be related to the first candidate from PubChem (CID 44584599). The positive optical rotation explicitly denotes a specific enantiomer, strongly suggesting the existence of its "(-)" counterpart. However, a definitive characterization and isolation of "(-)-Tuberine" from this source is not clearly documented in the available literature.

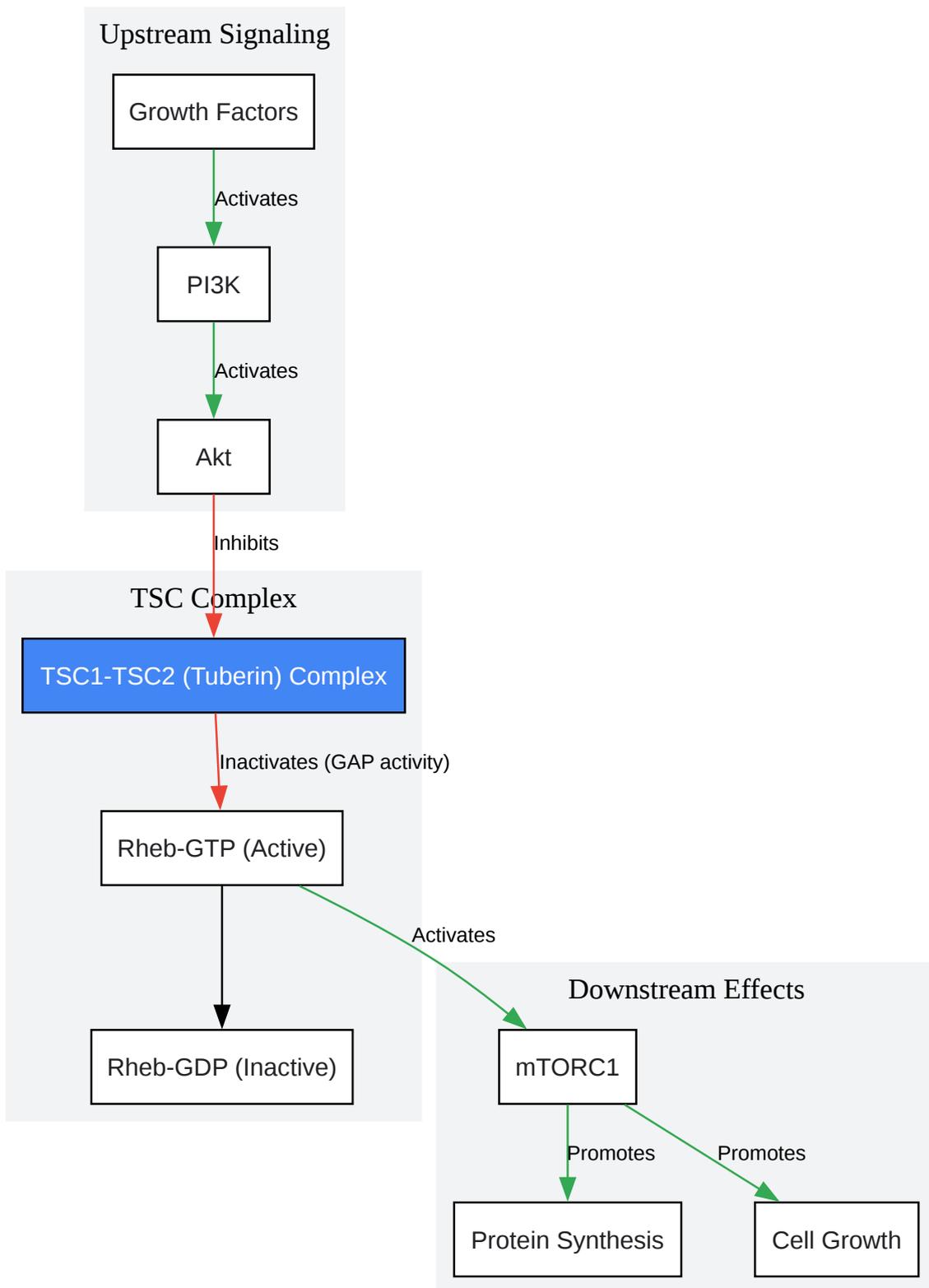
## The Protein "Tuberin" (TSC2)

It is crucial to differentiate the aforementioned small molecules from the protein Tuberin, which is the product of the TSC2 gene. Tuberin is a key regulator of cell growth and proliferation and acts as a tumor suppressor. It functions in a complex with hamartin (TSC1) to regulate the mTOR signaling pathway. Mutations in the TSC1 or TSC2 genes lead to the genetic disorder tuberous sclerosis complex.

## Tuberin (TSC2) Signaling Pathway

Tuberin (in the TSC1-TSC2 complex) acts as a GTPase-activating protein (GAP) for the small G-protein Rheb. By converting Rheb-GTP to its inactive GDP-bound state, the TSC1-TSC2 complex inhibits the mTORC1 (mammalian target of rapamycin complex 1) pathway. This pathway is a central regulator of cell growth, protein synthesis, and autophagy. Growth factor

signaling, for instance through the PI3K/Akt pathway, can phosphorylate and inactivate the TSC1-TSC2 complex, thereby activating mTORC1.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway showing the role of the Tuberin (TSC2) protein in the regulation of mTORC1.

## Experimental Protocols

Due to the ambiguity in the chemical identity of "**(-)-Tuberine**", a universally applicable experimental protocol for its synthesis or isolation cannot be provided. Researchers interested in this area should refer to the primary literature on the isolation of alkaloids from *Haplophyllum tuberculatum* for methodologies related to the extraction and characterization of similar compounds. For studies involving the Tuberin (TSC2) protein, standard molecular biology and biochemistry protocols for protein expression, purification, and functional assays (e.g., GAP assays) would be appropriate.

## Conclusion and Recommendations for Researchers

The term "**(-)-Tuberine**" is currently not associated with a single, well-defined chemical structure in the public domain. Researchers encountering this name should exercise caution and seek to clarify which of the potential molecular entities is being referred to. The most likely candidate for a chiral "**(-)-Tuberine**" would be the enantiomer of the complex alkaloid isolated from *Haplophyllum tuberculatum*, though its definitive isolation and characterization are not readily found. It is imperative to distinguish these potential small molecules from the Tuberin (TSC2) protein, a critical component of the mTOR signaling pathway. Future research should aim to resolve this nomenclature ambiguity through the definitive isolation, structural elucidation (including stereochemistry and optical rotation measurement), and systematic naming of the alkaloids from relevant natural sources.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Alkaloids from *Haplophyllum tuberculatum* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 2. Alkaloid, lignan and flavonoid constituents of *Haplophyllum tuberculatum* from Sudan - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Ambiguous Identity of (-)-Tuberine: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12765922#tuberine-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)